

Parathion Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Parathion*

Cat. No.: *B1678463*

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An in-depth examination of the solubility characteristics of the organophosphate insecticide **parathion** in aqueous and organic media, complete with experimental methodologies and relevant biochemical pathways.

This technical guide provides a comprehensive overview of the solubility of **parathion**, a potent organophosphate insecticide, in water and a range of organic solvents. The information is intended for researchers, scientists, and professionals in drug development and environmental science who require detailed knowledge of **parathion**'s physicochemical properties. This document summarizes quantitative solubility data, outlines relevant experimental protocols for solubility determination, and visualizes key biochemical and analytical workflows.

Quantitative Solubility Data

The solubility of **parathion** is a critical parameter influencing its environmental fate, bioavailability, and the methodologies for its extraction and analysis. **Parathion** is generally characterized by its low solubility in water and high solubility in many organic solvents.^[1] A summary of its solubility in various solvents is presented below.

Solvent	Solubility	Temperature (°C)	Reference(s)
Water	11 mg/L	20	[2][3]
12.9 mg/L	20	[4]	
15.2 mg/L	30	[4]	
< 1 mg/mL	22.8		
Organic Solvents			
Alcohols	Miscible	-	[2]
Esters	Miscible	-	[2]
Ethers	Miscible	-	[2]
Ketones	Miscible	-	[2]
Aromatic Hydrocarbons	Miscible	-	[2]
Animal & Vegetable Oils	Miscible	-	[2]
Dichloromethane	> 200 g/L	20	
Isopropanol	50 - 100 g/L	20	
Toluene	50 - 100 g/L	20	
Hexane	50 - 100 g/L	20	
Petroleum Ether	Practically Insoluble	-	[2]
Kerosene	Practically Insoluble	-	[2]
Usual Spray Oils	Practically Insoluble	-	[2]

A study by Polatoğlu et al. investigated the solubility of **parathion** in various water-organic solvent mixtures and noted the following order of solubility in the pure organic solvents: acetone > isopropyl alcohol > acetonitrile > ethanol > methanol.[4]

Experimental Protocols for Solubility Determination

Standardized methods for determining the solubility of chemical substances in water are provided by the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.[5][6][7] For a substance with low water solubility like **parathion**, the Flask Method (OECD 105) is appropriate.[8]

Principle of the Flask Method

The flask method is designed for substances with a solubility of greater than 10^{-2} g/L.[8] The principle involves dissolving the test substance in water at a temperature slightly above the test temperature, followed by cooling to the test temperature under constant agitation until equilibrium is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.

Apparatus and Reagents

- Glassware: Erlenmeyer flasks with stoppers, centrifuge tubes, filtration apparatus.
- Constant Temperature Bath: Capable of maintaining the desired temperature $\pm 0.5^{\circ}\text{C}$.
- Analytical Instrumentation: High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) with a suitable detector for quantification of **parathion**.
- Reagents: Distilled or deionized water, **parathion** (of known purity), and appropriate solvents for extraction and analysis.

Test Procedure

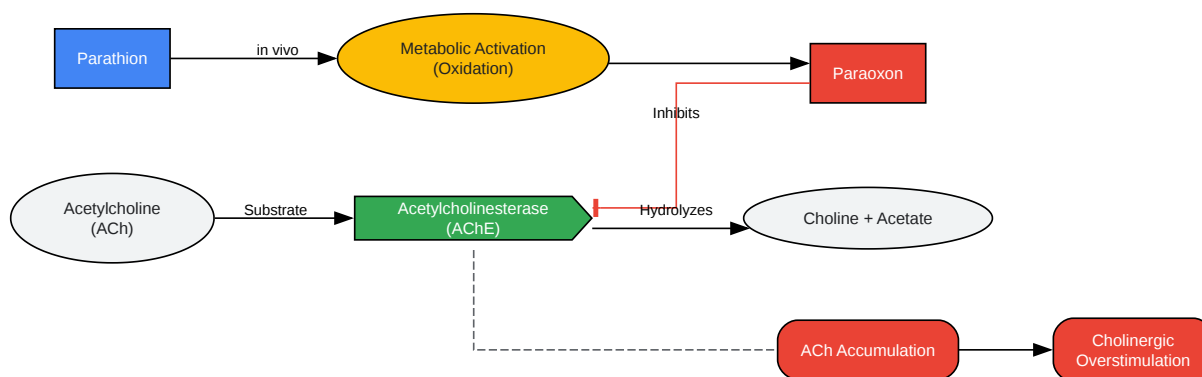
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility of **parathion** and the time required to reach equilibrium.
- Sample Preparation: A supersaturated solution of **parathion** in water is prepared by adding an excess amount of the substance to a flask containing water.
- Equilibration: The flask is placed in a constant temperature bath and agitated for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.

- **Phase Separation:** The solution is allowed to stand at the test temperature to allow for the separation of undissolved **parathion**. Centrifugation or filtration may be used to remove solid particles.
- **Sample Analysis:** An aliquot of the clear aqueous phase is carefully removed and the concentration of **parathion** is determined using a validated analytical method (e.g., HPLC-UV or GC-NPD/FPD).
- **Data Reporting:** The solubility is reported as the average of at least three independent determinations, expressed in g/L or mg/L at the specified temperature.

Visualizations

Mechanism of Action: Acetylcholinesterase Inhibition

Parathion itself is not a potent cholinesterase inhibitor. In vivo, it is metabolically activated to its oxygen analog, paraoxon, which is a powerful and irreversible inhibitor of the enzyme acetylcholinesterase (AChE).[9][10] This inhibition leads to the accumulation of the neurotransmitter acetylcholine in synaptic clefts, resulting in overstimulation of cholinergic receptors and the characteristic signs of organophosphate poisoning.[10]

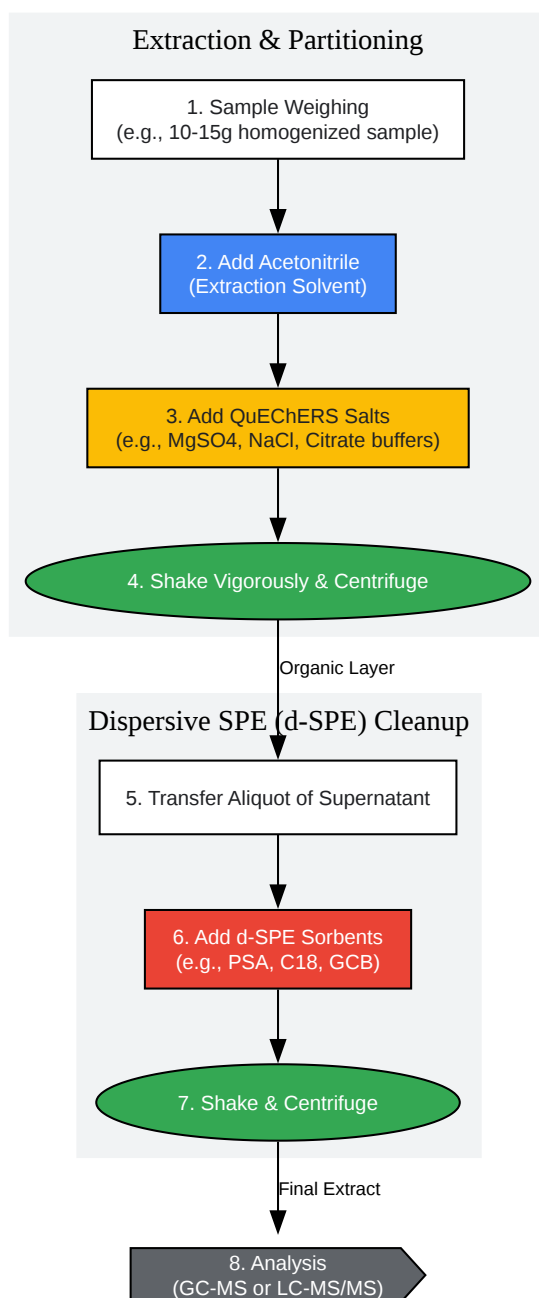


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Parathion's metabolic activation and inhibition of acetylcholinesterase.

Experimental Workflow: Pesticide Residue Analysis (QuEChERS)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for the analysis of pesticide residues, including **parathion**, in various matrices.^{[11][12][13][14]} The general workflow involves an extraction and partitioning step followed by a dispersive solid-phase extraction (d-SPE) cleanup.



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- To cite this document: BenchChem. [Parathion Solubility: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678463#parathion-solubility-in-water-and-organic-solvents]

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